

2-Chloro-N,N-diphenylacetamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-N,N-diphenylacetamide

Cat. No.: B1361505

[Get Quote](#)

An In-depth Technical Guide on 2-Chloro-N,N-diphenylacetamide

This guide provides a comprehensive overview of the chemical properties of **2-Chloro-N,N-diphenylacetamide**, including its molecular weight and formula. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties

2-Chloro-N,N-diphenylacetamide is a chemical compound with the molecular formula $C_{14}H_{12}ClNO$.^{[1][2]} Its molecular weight is 245.70 g/mol.^{[1][2]}

Property	Value
Molecular Formula	$C_{14}H_{12}ClNO$
Molecular Weight	245.70 g/mol

Experimental Protocols

Synthesis of 2-Chloro-N,N-diphenylacetamide^[3]

A common method for the synthesis of **2-Chloro-N,N-diphenylacetamide** involves the reaction of diphenylamine with chloroacetyl chloride.

Materials:

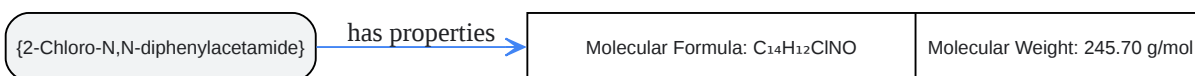
- Diphenylamine (0.04 M)
- Toluene (200 ml)
- Chloroacetyl chloride (0.04 M)
- Crushed ice
- Cold water
- Ethanol

Procedure:

- Dissolve diphenylamine in toluene.
- Add chloroacetyl chloride to the solution.
- Reflux the reaction mixture for 4 hours.
- Pour the mixture into crushed ice.
- Allow the product to precipitate overnight.
- Filter the precipitate.
- Wash the precipitate with cold water.
- Dry the precipitate.
- Recrystallize the product from ethanol.

Logical Relationship Diagram

The following diagram illustrates the connection between the chemical compound and its fundamental properties.



[Click to download full resolution via product page](#)

Caption: Relationship between **2-Chloro-N,N-diphenylacetamide** and its key properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 2-Chloro-N,N-diphenylacetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and antimicrobial activity of some new diphenylamine derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-N,N-diphenylacetamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361505#2-chloro-n-n-diphenylacetamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com